

# Application Note: Solubility Profiling and Formulation of N-Stearoyl-beta-alanine

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## Compound of Interest

Compound Name: *N-Stearoyl-beta-alanine*

CAS No.: 51287-21-9

Cat. No.: B1627368

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## Executive Summary

**N-Stearoyl-beta-alanine** (CAS 51287-21-9) is an amphiphilic N-acyl amino acid widely utilized in proteomics, cosmetic formulation, and drug delivery systems. Its structure comprises a hydrophobic C18 stearoyl tail and a hydrophilic

-alanine head group. This duality creates a complex solubility profile: the molecule behaves as a lipid in non-polar solvents and as an anionic surfactant in aqueous alkaline media.

This guide provides a standardized approach to solubilizing **N-Stearoyl-beta-alanine**, detailing solvent compatibility, temperature-dependent dissolution protocols, and purification strategies. It is designed for researchers requiring stable stock solutions for biological assays or surface chemistry applications.

## Physicochemical Profile

Property	Specification
Chemical Name	N-Stearoyl-beta-alanine (3-(Octadecanoylamino)propanoic acid)
CAS Number	51287-21-9
Molecular Formula	
Molecular Weight	355.56 g/mol
Physical State	White to off-white crystalline powder
pKa (Calculated)	~4.5 (Carboxylic acid head group)
Hydrophile-Lipophile Balance	Low (Lipophilic dominant)

## Solubility Landscape

The solubility of **N-Stearoyl-beta-alanine** is governed by the Krafft Point (temperature at which surfactant solubility increases sharply) and Solvent Polarity.

### 3.1 Solvent Compatibility Matrix

Solvent Class	Representative Solvents	Solubility Rating	Mechanism / Notes
Polar Aprotic	DMSO, DMF	High	Best for biological stock solutions. Disrupts intermolecular H-bonding.
Alcohols	Ethanol, Methanol	Moderate (Heat Required)	Soluble >40°C. May precipitate/gel upon cooling if concentration >10 mg/mL.
Chlorinated	Chloroform, DCM	High	Excellent solvent for the stearyl tail. Ideal for film casting.
Non-Polar	Hexane, Heptane	Low (Cold) / High (Hot)	"Oiling out" or crystallization occurs upon cooling. Used for recrystallization.[1][2][3][4]
Aqueous (Acidic)	Water (pH < 7)	Insoluble	Protonated acid form is hydrophobic.
Aqueous (Basic)	Water (pH > 8)	Soluble (Micellar)	Forms clear/opalescent micellar solution as a salt (Na <sup>+</sup> , K <sup>+</sup> , TEA <sup>+</sup> ).

## Experimental Protocols

### Protocol A: Preparation of High-Concentration Stock (DMSO)

For use in cell culture or enzyme assays where solvent volume must be minimized.

Reagents:

- **N-Stearoyl-beta-alanine** (Solid)
- Anhydrous DMSO (Dimethyl Sulfoxide)

Procedure:

- Weighing: Accurately weigh 10 mg of **N-Stearoyl-beta-alanine** into a 1.5 mL microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO.
- Disruption: Vortex vigorously for 30 seconds.
- Thermal Assist: If the solution is cloudy, incubate in a water bath at 37°C for 5–10 minutes. The solution should become completely clear.
- Storage: Store at room temperature (20–25°C). Do not refrigerate high-concentration stocks (>10 mg/mL), as the DMSO will freeze and the lipid may crash out, requiring reheating.

## Protocol B: Aqueous Formulation via pH Adjustment

For creating surfactant solutions or liposomal dispersions.

Rationale: The carboxylic acid head group must be deprotonated to solubilize the C18 chain in water.

Procedure:

- Suspend 100 mg of **N-Stearoyl-beta-alanine** in 10 mL of ultrapure water. The powder will float (hydrophobic).
- While stirring, add 1.0 M NaOH or Triethanolamine (TEA) dropwise.
- Monitor pH.<sup>[5]</sup> As pH rises above 7.5–8.0, the solution will turn from a suspension to a clear or slightly opalescent micellar solution.
- Note: This solution has a Critical Micelle Concentration (CMC) likely in the range of

to

M. Diluting below this point may cause precipitation of the monomeric acid if the pH buffer capacity is insufficient.

## Protocol C: Recrystallization (Purification)

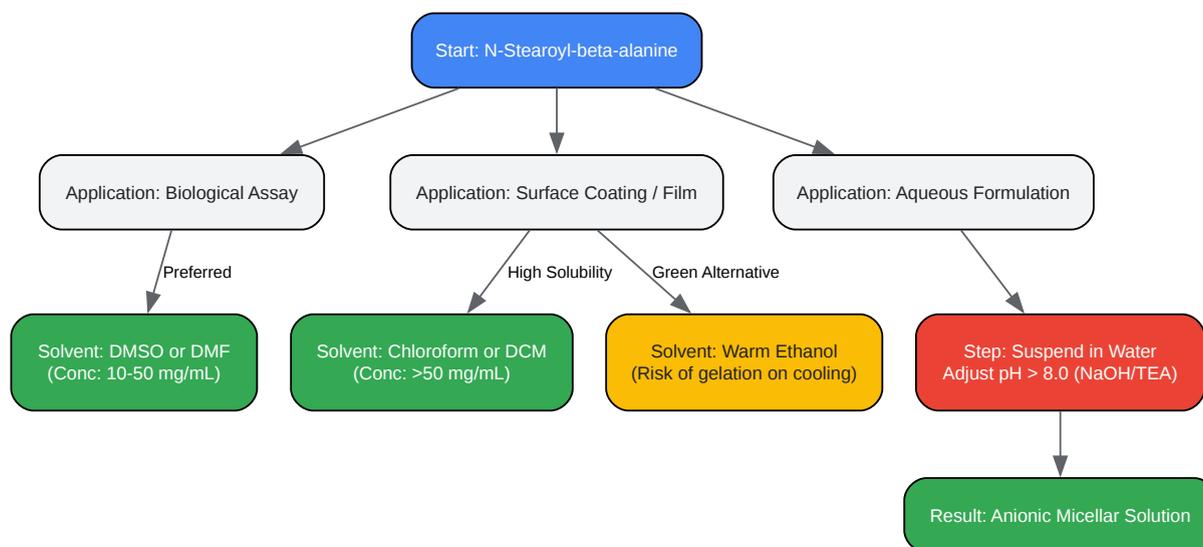
Standard method for purifying N-stearoyl amino acids.

Solvent System: Ethanol (Good solvent) / Petroleum Ether (Anti-solvent).

- Dissolve crude **N-Stearoyl-beta-alanine** in a minimal volume of boiling Ethanol (~60°C).
- Filter hot if insoluble particulates are present.
- Slowly add warm Petroleum Ether (or Hexane) until a faint turbidity persists.
- Allow the mixture to cool slowly to room temperature, then to 4°C.
- Collect crystals via vacuum filtration and wash with cold Petroleum Ether.

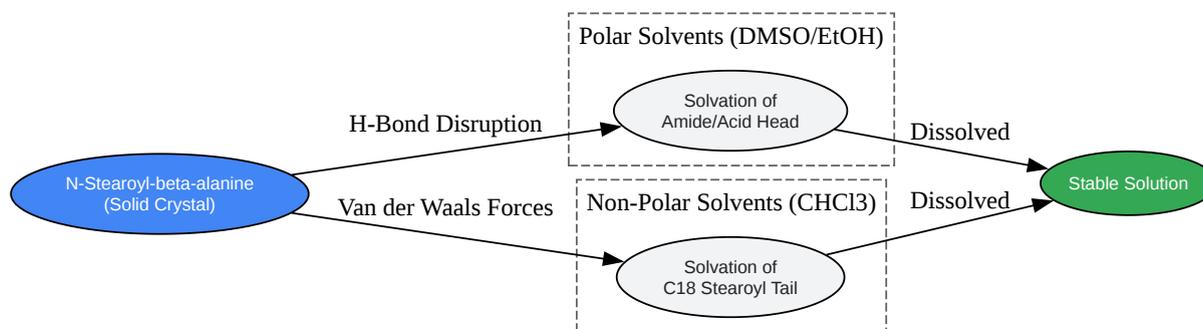
## Mechanistic Visualization

The following diagrams illustrate the decision logic for solvent selection and the molecular behavior of the compound.



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Caption: Solvent selection decision tree based on downstream application requirements.



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Caption: Dual-mechanism dissolution process driven by head-group polarity and tail-group hydrophobicity.

## Troubleshooting & FAQs

Q: My ethanol solution turned into a gel overnight. Why? A: This is common for stearyl derivatives. The long C18 chains crystallize or form a gel network as the temperature drops below the Krafft point.

- Fix: Gently warm the solution to 40–50°C to re-dissolve. For long-term storage, use DMSO or lower the concentration.

Q: Can I use this in cell culture? A: Yes, but ensure the final DMSO concentration in the well is <0.5% (v/v). **N-Stearoyl-beta-alanine** is a surfactant; high concentrations may disrupt cell membranes. Perform a toxicity titration.

Q: The compound "oiled out" during recrystallization. A: This occurs if the solution is too concentrated or cooled too quickly. Re-heat to dissolve the oil, add slightly more ethanol, and cool very slowly with stirring.

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